

# (4-chloro-2-fluorophenyl)methanamine hydrochloride safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzylamine  
hydrochloride

Cat. No.: B1586106

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An In-depth Technical Guide to the Safe Handling of (4-chloro-2-fluorophenyl)methanamine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety and handling protocols for (4-chloro-2-fluorophenyl)methanamine hydrochloride. As a crucial building block in pharmaceutical synthesis, a thorough understanding of its properties is paramount to ensure laboratory safety and experimental integrity. This document moves beyond a simple checklist of precautions to provide a deeper understanding of the causality behind recommended procedures, grounded in the principles of chemical reactivity and toxicology.

## Chemical and Physical Properties

(4-chloro-2-fluorophenyl)methanamine hydrochloride is a solid substance with a melting point in the range of 236-241 °C[1]. While specific solubility data is not extensively documented in the readily available literature, its hydrochloride salt form suggests moderate solubility in polar solvents. As a halogenated benzylamine derivative, its reactivity profile is influenced by the electron-withdrawing effects of the chlorine and fluorine atoms on the phenyl ring, as well as the primary amine functionality.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	202982-63-6	ChemicalBook[1]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> Cl <sub>2</sub> FN	N/A
Molecular Weight	196.05 g/mol	N/A
Appearance	Solid	ChemicalBook[1]
Melting Point	236-241 °C	ChemicalBook[1]
Storage Temperature	Room Temperature, sealed from moisture and light	ChemicalBook[1]

## Hazard Identification and GHS Classification

(4-chloro-2-fluorophenyl)methanamine hydrochloride is classified as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.

Globally Harmonized System (GHS) Classification:

While a specific, universally adopted GHS classification for this exact compound is not consistently available across all sources, based on data for structurally similar compounds and available safety data sheets, the following classifications are pertinent[2][3][4]:

- Skin Irritation/Corrosion: Causes skin irritation[2][3][4].
- Eye Damage/Irritation: Causes serious eye irritation[2][3][4].
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation[2][3][4].

Hazard Statements:

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[2][3][4]

The corrosive nature of this compound is a key consideration. The hydrochloride salt can react with moisture to release small amounts of hydrochloric acid, contributing to its irritant properties. The primary amine group can also exhibit basic properties that can irritate tissues upon contact.

## Safe Handling and Engineering Controls

A multi-layered approach to safety, incorporating engineering controls, administrative controls, and personal protective equipment (PPE), is essential for handling (4-chloro-2-fluorophenyl)methanamine hydrochloride.

### Engineering Controls

The primary engineering control for handling this compound is a properly functioning chemical fume hood. This is critical to prevent the inhalation of any dust or aerosolized particles. All manipulations, including weighing, transferring, and dissolution, should be performed within a fume hood.

An eyewash station and a safety shower must be readily accessible in the immediate vicinity of where the compound is handled[2][3].

### Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final barrier between the researcher and the chemical.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should also be worn, especially when handling larger quantities or if there is a risk of splashing[2][4].
- **Skin Protection:** A lab coat must be worn and buttoned. Disposable nitrile gloves are required. It is crucial to inspect gloves for any signs of degradation or puncture before use. Contaminated gloves should be removed promptly using the proper technique to avoid skin contact and disposed of as hazardous waste.
- **Respiratory Protection:** When engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator may be necessary. The specific type of respirator will depend on the concentration of the airborne contaminant.

# Experimental Workflow: Safe Weighing and Dissolution

The following diagram outlines the critical steps for safely weighing and dissolving (4-chloro-2-fluorophenyl)methanamine hydrochloride.



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Caption: Workflow for weighing and dissolving (4-chloro-2-fluorophenyl)methanamine hydrochloride.

## First Aid Measures

In the event of an exposure, immediate and appropriate first aid is critical.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[2][3][4].
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists[2][3][4].
- **Inhalation:** Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention[2][3].
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious. Seek immediate medical attention[5].

## Storage and Disposal

Proper storage and disposal are essential to prevent accidental exposure and environmental contamination.

## Storage

Store (4-chloro-2-fluorophenyl)methanamine hydrochloride in a tightly sealed container in a cool, dry, and well-ventilated area[2][3]. It should be stored away from incompatible materials such as strong oxidizing agents. The storage area should be clearly labeled, and access should be restricted to authorized personnel.

## Disposal

All waste containing this compound, including empty containers, contaminated gloves, and weigh papers, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain[2][3].

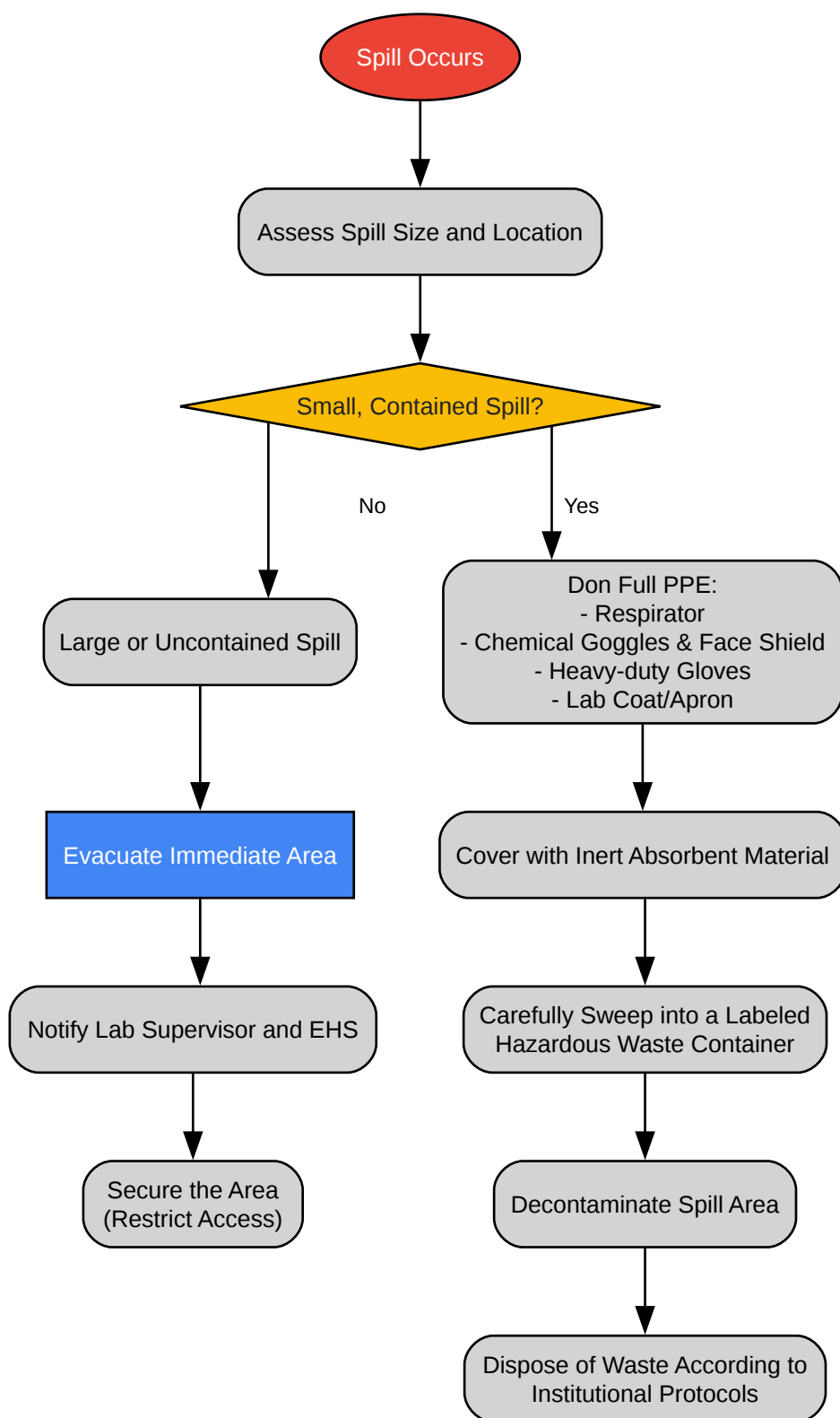
## Accidental Release Measures

In the event of a spill, the following procedure should be followed:

- **Evacuate:** Immediately evacuate the area.
- **Ventilate:** Ensure the area is well-ventilated, but do not direct a strong airflow that could disperse the powder.
- **Contain:** Wearing appropriate PPE, carefully sweep up the spilled solid, avoiding the generation of dust.
- **Collect:** Place the collected material into a sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with an appropriate decontaminating solution, followed by a thorough wash with soap and water.

## Spill Response Protocol

The following diagram illustrates the decision-making process for responding to a spill of (4-chloro-2-fluorophenyl)methanamine hydrochloride.



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Caption: Decision tree for responding to a chemical spill.

## Toxicological Information

While comprehensive toxicological data for (4-chloro-2-fluorophenyl)methanamine hydrochloride is not readily available in public databases, the primary hazards are related to its irritant and corrosive properties. The presence of halogen atoms on the aromatic ring may also influence its metabolic profile and potential for long-term toxicity. As with any novel or sparsely studied chemical, it should be handled as if it were potentially toxic and all exposure should be minimized.

## Conclusion

The safe handling of (4-chloro-2-fluorophenyl)methanamine hydrochloride is predicated on a thorough understanding of its chemical properties and potential hazards. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to established safe handling protocols, researchers can minimize the risks associated with this compound. This guide serves as a foundational resource for developing a comprehensive safety plan for the use of (4-chloro-2-fluorophenyl)methanamine hydrochloride in a research and development setting.

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## References

- 1. 202982-63-6 CAS MSDS (4-CHLORO-2-FLUOROBENZYLAMINE HYDROCHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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- To cite this document: BenchChem. [(4-chloro-2-fluorophenyl)methanamine hydrochloride safety and handling]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1586106#4-chloro-2-fluorophenyl-methanamine-hydrochloride-safety-and-handling>]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)